

Safety and Handling of 2-Cyclopentylphenol: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Cyclopentylphenol

Cat. No.: B118607

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling procedures for **2-Cyclopentylphenol** in a laboratory setting. It is intended to equip researchers, scientists, and drug development professionals with the necessary information to handle this chemical safely and mitigate potential risks.

Chemical Identification and Physical Properties

2-Cyclopentylphenol is a substituted phenol that is a solid at room temperature. Its physical and chemical properties are summarized in the table below.

Property	Value
Molecular Formula	C ₁₁ H ₁₄ O[1]
Molecular Weight	162.23 g/mol [1][2]
CAS Number	1518-84-9[1][2]
Appearance	White to orange low melting solid[2]
Melting Point	34-35 °C (literature)[2][3]
Boiling Point	148-150 °C at 18 mmHg (literature)[2][3]
Flash Point	113 °C (235.4 °F) - closed cup[2]
Refractive Index	n ₂₀ /D 1.555 (literature)[2][3]
Storage Temperature	Room Temperature; Store in a dry, well-ventilated place[3]

Hazard Identification and Classification

2-Cyclopentylphenol is classified as a hazardous substance. The GHS classification is based on notifications to the European Chemicals Agency (ECHA).[1]

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation[1]

Signal Word: Warning[2]

Hazard Pictogram:

- GHS07 (Exclamation Mark)[2]

Toxicological Data

Comprehensive quantitative toxicological data such as LD50 (oral, dermal) and LC50 (inhalation) for **2-Cyclopentylphenol** is not readily available in the public domain. In the absence of specific data, it is prudent to handle this compound with the same precautions as other substituted phenols, which can be toxic and readily absorbed through the skin. Phenol, the parent compound, is known to be toxic and corrosive.^[4]

Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

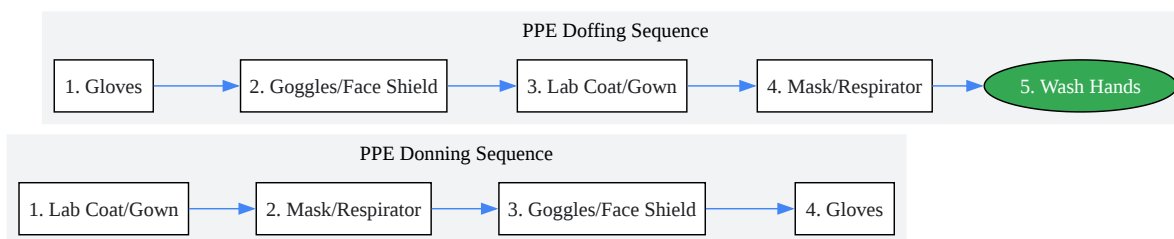
- Work with **2-Cyclopentylphenol** should be conducted in a well-ventilated area, preferably within a chemical fume hood.^[5]
- Ensure that an emergency eyewash station and safety shower are readily accessible and unobstructed in the immediate work area.^[5]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **2-Cyclopentylphenol**.

PPE Type	Specifications
Eye and Face Protection	Chemical splash goggles or a face shield are required where splashing is possible.[6]
Skin Protection	A lab coat or chemical-resistant apron should be worn.[4]
Hand Protection	Chemical-resistant gloves are required. While specific breakthrough times for 2-Cyclopentylphenol are not available, for the parent compound, phenol, butyl rubber and neoprene gloves are recommended for good resistance.[4] Nitrile gloves are generally not recommended for prolonged contact with phenols.[4] It is crucial to inspect gloves for any signs of degradation before use and to change them frequently.
Respiratory Protection	For operations that may generate dust or aerosols, a NIOSH-approved N95 dust mask or a respirator with an organic vapor cartridge should be used.[2]

Below is a workflow for donning and doffing Personal Protective Equipment to ensure maximum safety.



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PPE Donning and Doffing Workflow

Hygiene Practices

- Avoid eating, drinking, or smoking in laboratory areas where **2-Cyclopentylphenol** is handled.^[5]
- Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.^[5]
- Remove contaminated clothing immediately and launder it before reuse.

Storage

- Store **2-Cyclopentylphenol** in a tightly closed container in a cool, dry, and well-ventilated area.^[3]
- Keep it away from incompatible materials such as strong oxidizing agents.^[5]
- Store below eye level to minimize the risk of facial exposure in case of a spill.^[5]

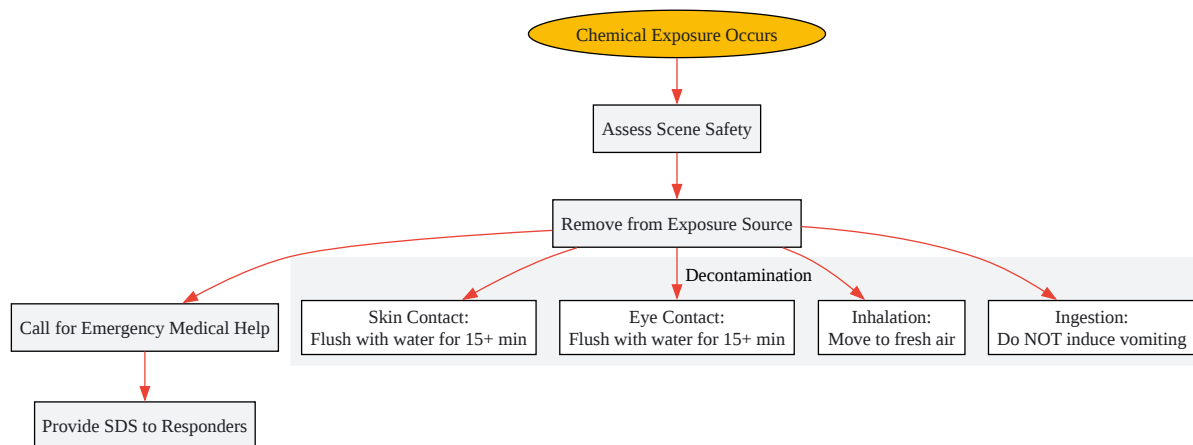
Emergency Procedures

Prompt and appropriate action is critical in the event of an emergency involving **2-Cyclopentylphenol**.

First Aid Measures

Exposure Route	First Aid Procedure
Skin Contact	Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. ^[7] After initial flushing, if available, washing the affected area with polyethylene glycol 300 (PEG 300) is recommended for phenol-like compounds. ^[8] Seek immediate medical attention.
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. ^[7] Seek immediate medical attention.
Inhalation	Move the exposed person to fresh air at once. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. ^[9] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. ^[10] Seek immediate medical attention.

The following diagram outlines the general first aid response to chemical exposure.



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First Aid Response Workflow

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.^[11] A water spray can be used to cool fire-exposed containers.
- Specific Hazards: Combustible solid. Thermal decomposition may produce irritating gases and vapors.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.

Accidental Release Measures (Spill Cleanup)

The procedure for cleaning up a spill of **2-Cyclopentylphenol** depends on the size of the spill.

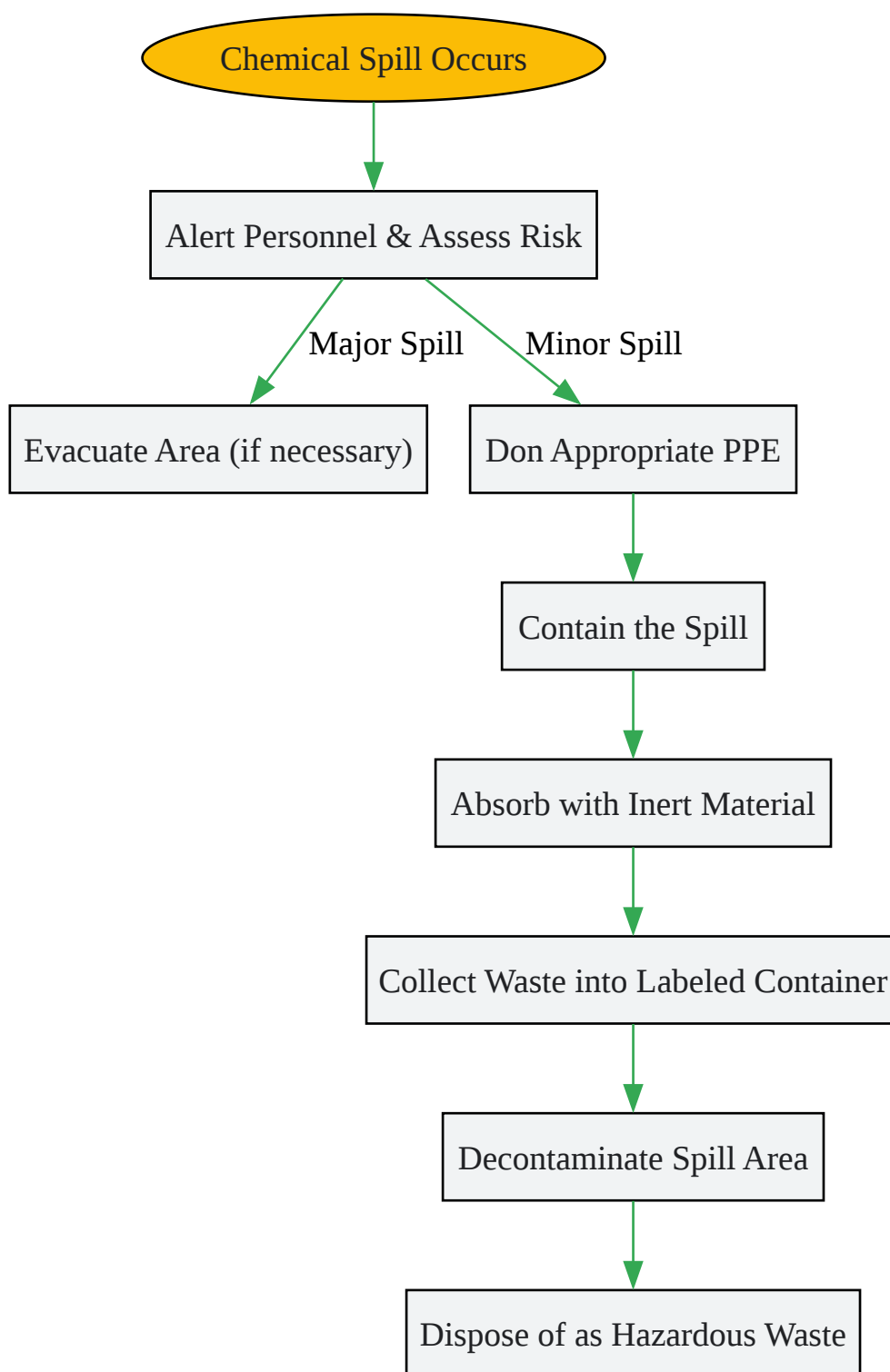
Minor Spill (<50 g):

- Alert personnel in the immediate area.
- Wear appropriate PPE (see Section 4.2).
- Absorb the spill with an inert material such as vermiculite, sand, or earth.
- Collect the absorbed material into a labeled, sealable container for hazardous waste disposal.
- Clean the spill area with soap and water.
- Ventilate the area.

Major Spill (>50 g):

- Evacuate the laboratory and close the doors.
- Alert others in the vicinity and contact your institution's emergency response team.
- Prevent entry into the affected area.
- Provide the emergency response team with the Safety Data Sheet and any other relevant information.

The following diagram illustrates the general workflow for responding to a chemical spill.



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Chemical Spill Response Workflow

Experimental Protocols for Safety Assessment

While specific experimental data for **2-Cyclopentylphenol** is not publicly available, the following are summaries of standard methodologies used to assess the hazards of a chemical substance. These protocols are based on internationally recognized guidelines from the Organisation for Economic Co-operation and Development (OECD) and ASTM International.

Acute Oral Toxicity (Based on OECD Guideline 420, 423, or 425)

- Objective: To determine the acute oral toxicity (LD50) of a substance.
- Methodology: A single dose of the substance is administered orally to a group of fasted rodents (typically rats).[1] Several dose levels are tested. The animals are observed for a period of 14 days for signs of toxicity and mortality.[1] A post-mortem examination is conducted on all animals.
- Data Analysis: The LD50, the statistically derived dose that is expected to cause death in 50% of the test animals, is calculated.

Acute Dermal Toxicity (Based on OECD Guideline 402)

- Objective: To determine the acute dermal toxicity (LD50) of a substance.
- Methodology: The substance is applied to a shaved area of the skin of a group of animals (typically rabbits or rats) for a 24-hour period.[12] The animals are observed for 14 days for signs of toxicity and mortality. A necropsy is performed on all animals.
- Data Analysis: The dermal LD50 is calculated.

Acute Inhalation Toxicity (Based on OECD Guideline 403)

- Objective: To determine the acute inhalation toxicity (LC50) of a substance.
- Methodology: Animals (typically rats) are exposed to the substance as a gas, vapor, or aerosol in an inhalation chamber for a defined period, usually 4 hours.[13] Multiple concentration levels are tested. The animals are then observed for 14 days.[13]

- Data Analysis: The LC50, the concentration of the substance in the air that is expected to cause death in 50% of the test animals, is determined.

Glove Permeation Resistance (Based on ASTM F739)

- Objective: To measure the breakthrough time and permeation rate of a chemical through a protective glove material.
- Methodology: A sample of the glove material is placed in a test cell, separating a challenge chemical from a collection medium.[2] The collection medium is continuously monitored for the presence of the challenge chemical. The time it takes for the chemical to be first detected is the breakthrough time.
- Data Analysis: The breakthrough time (in minutes) and the steady-state permeation rate (in $\mu\text{g}/\text{cm}^2/\text{min}$) are reported.

Disclaimer

This guide is intended for informational purposes only and should not be considered a substitute for a comprehensive risk assessment conducted by qualified safety professionals. The information provided is based on currently available data, which may be limited for this specific compound. Always consult the most up-to-date Safety Data Sheet (SDS) from the manufacturer before handling any chemical. All laboratory personnel must be trained in the proper and safe handling of hazardous chemicals.

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